

An In-depth Technical Guide to the Synthesis and Properties of Azepinone Systems

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Compound of Interest

Compound Name: 1,2-Dihydro-3H-azepin-3-one

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Due to the limited availability of specific experimental data for **1,2-Dihydro-3H-azepin-3-one**, this guide focuses on the closely related and well-characterized 1H-azepin-2(3H)-one scaffold. The methodologies and data presented herein are based on published synthetic routes for derivatives of this parent system and serve as a comprehensive reference for the synthesis and characterization of this class of compounds.

Introduction

Azepinones are seven-membered nitrogen-containing heterocyclic compounds that form the core structure of various biologically active molecules. Their synthesis and functionalization are of significant interest in medicinal chemistry for the development of novel therapeutic agents. This technical guide provides a detailed overview of the chemical and physical properties, synthetic methodologies, and characterization of a representative azepinone system, based on available scientific literature.

Chemical and Physical Properties

Quantitative data for a representative synthesized 1-benzyl-4-phenyl-1,3-dihydro-2H-azepin-2-one is summarized below.

Property	Value
Molecular Formula	C ₁₉ H ₁₇ NO
Molecular Weight	275.35 g/mol
Melting Point	128-129 °C
Appearance	White solid
¹ H NMR (400 MHz, CDCl ₃) δ (ppm)	7.38 – 7.25 (m, 8H), 7.19 – 7.17 (m, 2H), 6.13 (d, J = 8.8 Hz, 1H), 5.92 (dt, J = 11.2, 6.8 Hz, 1H), 4.71 (d, J = 14.8 Hz, 1H), 4.58 (d, J = 14.8 Hz, 1H), 3.21 (dd, J = 14.0, 6.0 Hz, 1H), 2.89 (dd, J = 14.0, 7.2 Hz, 1H)
¹³ C NMR (100 MHz, CDCl ₃) δ (ppm)	170.8, 142.3, 137.4, 135.9, 129.3, 128.8, 128.7, 128.0, 127.5, 127.4, 126.3, 125.5, 51.2, 41.9
High-Resolution Mass Spec (HRMS-ESI)	m/z [M+H] ⁺ Calcd for C ₁₉ H ₁₈ NO: 276.1383; Found: 276.1381

Experimental Protocols

The following sections detail the experimental procedures for the synthesis and characterization of 1-benzyl-4-phenyl-1,3-dihydro-2H-azepin-2-one.

Synthesis

A novel and efficient method for the synthesis of 1H-azepin-2(3H)-one derivatives involves an intramolecular cyclic condensation of tertiary enamides containing a formyl group.[\[1\]](#)[\[2\]](#)[\[3\]](#) This reaction is catalyzed by a Lewis acid under mild conditions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

General Procedure:

- To a solution of the starting enamide (1.0 mmol) in anhydrous solvent at 0 °C under an inert atmosphere, add the Lewis acid catalyst (e.g., BBr₃) and an additive (e.g., P₂O₅).
- Stir the reaction mixture at room temperature and monitor its progress using thin-layer chromatography (TLC).

- Upon completion, quench the reaction by the addition of a saturated aqueous solution of NaHCO_3 .
- Extract the aqueous layer with an organic solvent (e.g., dichloromethane).
- Combine the organic layers, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired 1H-azepin-2(3H)-one derivative.[\[1\]](#)[\[2\]](#)[\[3\]](#)

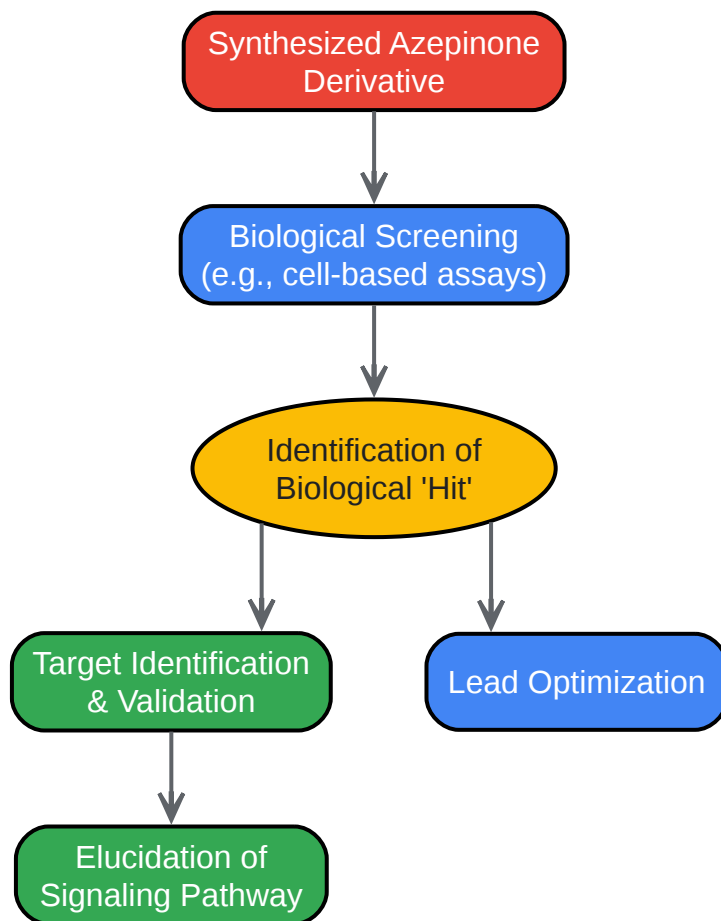
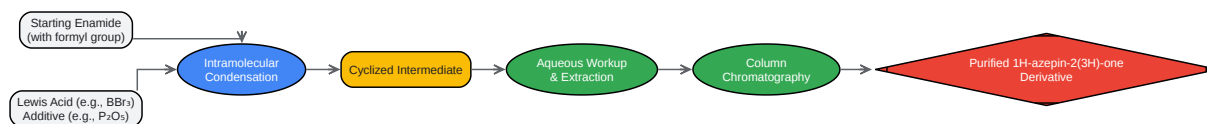
Characterization

The structure and purity of the synthesized compounds are confirmed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are recorded on a spectrometer (e.g., 400 MHz) using a deuterated solvent such as chloroform- d (CDCl_3). Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.
- Mass Spectrometry (MS): High-resolution mass spectra are obtained using an electrospray ionization (ESI) technique to confirm the molecular weight and elemental composition of the product.
- Melting Point: The melting point of solid compounds is determined using a standard melting point apparatus.

Synthetic Workflow and Logic

The synthesis of 1H-azepin-2(3H)-one derivatives via intramolecular condensation follows a logical progression from a linear precursor to the final cyclic product. This workflow is visualized in the diagram below.



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References

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